

Personal protective equipment for handling Acenaphthylene-d8

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Compound of Interest

Compound Name: Acenaphthylene-d8

Cat. No.: B146136

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Essential Safety and Handling Guide for Acenaphthylene-d8

This guide provides crucial safety and logistical information for the proper handling and disposal of **Acenaphthylene-d8** in a laboratory setting. Researchers, scientists, and professionals in drug development should strictly adhere to these procedures to ensure a safe working environment and mitigate potential hazards.

Chemical and physical properties:[\[1\]](#)[\[2\]](#)

Property	Value
Synonyms	Dehydroacenaphthene; Cyclopenta[d,e]naphthalene
CAS Number	93951-97-4
Molecular Formula	C12D8
Molecular Weight	160.24 g/mol
Appearance	Solid
Isotopic Purity	≥98 atom % D
Flash Point	122.2 °C (252.0 °F)

Hazard Identification and Classification:[3]

Acenaphthylene-d8 is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation

Signal Word: Warning

Operational Plan: Handling and Storage

A systematic approach to handling **Acenaphthylene-d8** is essential to maintain a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Provide appropriate exhaust ventilation at places where dust may be formed.
- Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE):

The selection of appropriate PPE is critical to minimize exposure.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles compliant with OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166 should be worn. A face shield may be used for additional protection against splashes.
Skin Protection	Gloves	Wear appropriate chemical-resistant gloves such as neoprene or nitrile rubber. Inspect gloves for any signs of degradation or puncture before use.
Protective Clothing	A lab coat or other protective clothing should be worn to prevent skin contact.	
Respiratory Protection	Respirator	In case of inadequate ventilation or the potential for aerosol generation, a NIOSH-approved respirator should be worn. The type of respirator will depend on the concentration of the substance in the air.

Safe Handling Practices:

- Avoid direct contact with the skin and eyes.
- Do not eat, drink, or smoke in the work area.
- Use appropriate tools and equipment to avoid direct handling.

- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- The recommended storage temperature is -20°C for the powder form or -80°C when in solvent.

Disposal Plan

Proper disposal of **Acenaphthylene-d8** and its contaminated waste is critical to prevent environmental contamination.

Waste Collection:

- All waste materials, including unused product and contaminated items (e.g., gloves, absorbent materials), should be collected in a designated, properly labeled, and sealed container.

Labeling:

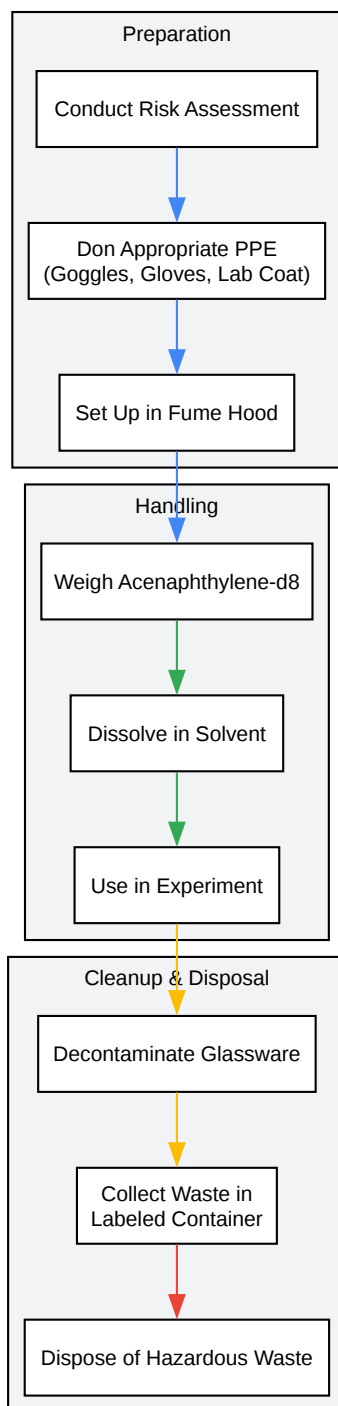
- The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Acenaphthylene-d8**".

Disposal Method:

- Dispose of contents and container to an approved waste disposal plant. This should be done in accordance with local, state, and federal regulations.
- It is recommended to contact a licensed professional waste disposal service.

Experimental Workflow: Handling Acenaphthylene-d8

Workflow for Handling Acenaphthylene-d8

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Caption: A flowchart outlining the key steps for safely handling **Acenaphthylene-d8**.

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References

- 1. Acenaphthylene-d8 | C₁₂H₈ | CID 12214913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 芴-d8 ≥98 atom % D, 98% (CP) | Sigma-Aldrich [sigmaaldrich.com]
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- To cite this document: BenchChem. [Personal protective equipment for handling Acenaphthylene-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146136#personal-protective-equipment-for-handling-acenaphthylene-d8]

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